Comparative study of 2-Ethyl-4-hydroxybenzaldehyde and 4-hydroxybenzaldehyde

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Compound of Interest	
Compound Name:	*2-Ethyl-4-hydroxybenzaldehyde*
CAS No.:	*532967-00-3*
Cat. No.:	*B1521265*

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Comparative Study: 2-Ethyl-4-hydroxybenzaldehyde vs. 4-Hydroxybenzaldehyde

Executive Summary: The Ortho-Effect Paradigm

This guide provides a technical comparison between the industrial standard 4-hydroxybenzaldehyde (4-HBA) and its sterically modified analog, **2-Ethyl-4-hydroxybenzaldehyde** (2-Et-4-HBA).

While 4-HBA serves as a ubiquitous "workhorse" intermediate in the synthesis of pharmaceuticals (e.g., amoxicillin) and flavorants (e.g., raspberry ketone), 2-Et-4-HBA represents a specialized scaffold. The introduction of an ethyl group at the ortho position (C2) relative to the carbonyl group introduces significant steric hindrance and lipophilicity changes.

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Key Takeaway: Researchers should select 4-HBA for high-throughput, rapid-kinetics synthesis, whereas 2-Et-4-HBA is the candidate of choice when designing ligands requiring enhanced lipophilicity (LogP modulation) or metabolic stability against carbonyl reduction, owing to the steric shielding of the aldehyde moiety.

Physicochemical Profile & Structural Analysis

The fundamental difference lies in the C2-substitution. This structural variance dictates the solubility profile and reactivity rates.

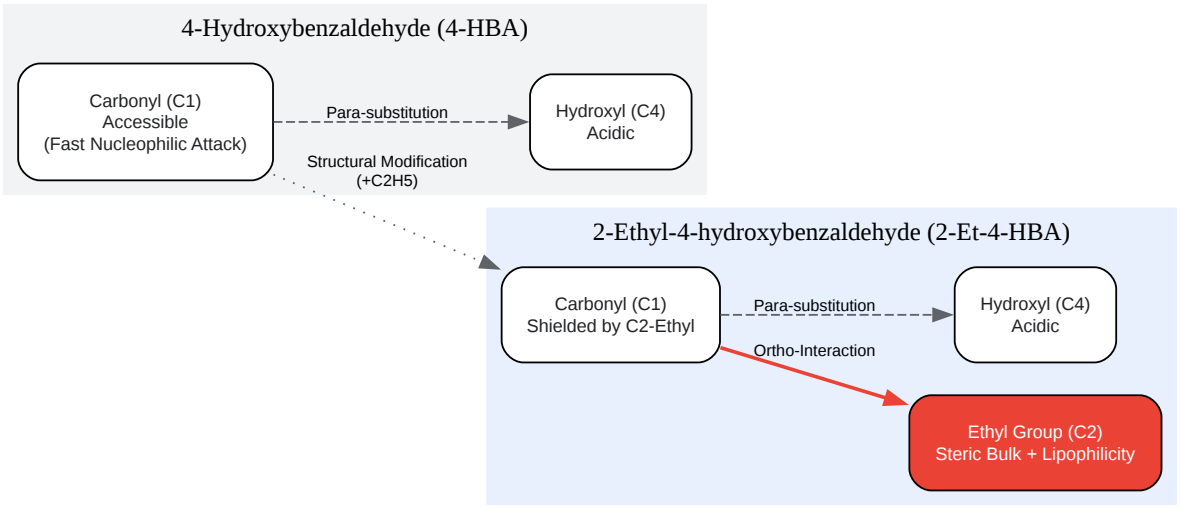
Table 1: Comparative Physicochemical Data

Feature	4-Hydroxybenzaldehyde (4-HBA)	2-Ethyl-4-hydroxybenzaldehyde	Impact on Application
CAS Number	123-08-0	532967-00-3	Identification
Molecular Weight	122.12 g/mol	150.17 g/mol	Mass balance calculations
Structure	Para-substituted phenol	Ortho-ethyl, para-substituted phenol	Steric environment
LogP (Predicted)	~1.3	~1.8 - 2.1	2-Et-4-HBA has higher membrane permeability.[1]
Water Solubility	Moderate (13.8 g/L @ 30°C)	Low / Sparingly Soluble	Requires non-polar solvents (DCM, EtOAc).
pKa (Phenolic)	7.61	~7.8 - 8.0 (Est.)	Ethyl group (+I effect) slightly destabilizes phenoxide.
Physical State	Crystalline Powder	Solid or Viscous Liquid (purity dependent)	Handling & Dispensing

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Structural Visualization (Graphviz)

The following diagram illustrates the steric congestion introduced by the ethyl group in 2-Et-4-HBA compared to the accessible carbonyl of 4-HBA.



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Figure 1: Structural comparison highlighting the steric shielding of the carbonyl group in 2-Et-4-HBA.

Reactivity & Synthesis Implications[2][3]

The "Ortho Effect" on Nucleophilic Addition

In drug synthesis, benzaldehydes often undergo reductive amination or Knoevenagel condensation.

- 4-HBA: Reacts rapidly. The carbonyl carbon is exposed.
- 2-Et-4-HBA: Reacts significantly slower. The C2-ethyl group creates a "steric cone" that hinders the approach of nucleophiles (like amines or hydrides).

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Scientist's Insight: If you are synthesizing a Schiff base (imine) using 2-Et-4-HBA, you must increase the reaction temperature (reflux in toluene vs. room temp in methanol) or use a stronger Lewis acid catalyst (e.g., $TiCl_4$) compared to the protocol for 4-HBA.

Electronic Effects (Hammett Correlation)

The ethyl group exerts a weak inductive electron-donating effect (+I).

- This increases electron density at the carbonyl carbon slightly.
- Result: The carbonyl carbon in 2-Et-4-HBA is less electrophilic than in 4-HBA.
- Combined Effect: Sterics (major) + Electronics (minor) = Lower Reactivity for 2-Et-4-HBA.

Experimental Protocols

Protocol A: Comparative Kinetic Assay (Imine Formation)

Objective: To quantify the steric hindrance difference by measuring the rate of Schiff base formation with n-butylamine.

Reagents:

- Substrate A: 4-Hydroxybenzaldehyde (1.0 mmol)
- Substrate B: **2-Ethyl-4-hydroxybenzaldehyde** (1.0 mmol)
- Nucleophile: n-Butylamine (1.1 mmol)
- Solvent: Methanol-d4 (for NMR monitoring) or Methanol (HPLC).
- Internal Standard: 1,3,5-Trimethoxybenzene.

Workflow:

- Preparation: Dissolve 1.0 mmol of the aldehyde in 2.0 mL of solvent. Add internal standard.
- Initiation: Add 1.1 mmol n-butylamine at T=0.

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- Monitoring:
  - Method: 1H-NMR is preferred. Monitor the disappearance of the aldehyde proton signal (CHO, ~9.8 ppm) and the appearance of the imine proton (~8.2-8.5 ppm).
  - Timepoints: Measure at 5, 15, 30, 60, and 120 minutes.
- Data Analysis: Plot ln([Aldehyde]/[Aldehyde]$_0$) vs. Time. The slope represents the pseudo-first-order rate constant (

).

Expected Result:

- 4-HBA: Rapid conversion (

  min).
- 2-Et-4-HBA: Sluggish conversion (

  min) due to the C2-ethyl blockage.

Protocol B: Lipophilicity Screening (HPLC Method)

Objective: To empirically validate the higher lipophilicity of 2-Et-4-HBA, crucial for predicting blood-brain barrier (BBB) penetration in drug design.

System:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 150mm x 4.6mm, 5µm).
- Mobile Phase: Isocratic 50:50 Acetonitrile:Water (buffered to pH 3.0 with formic acid to suppress phenol ionization).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 280 nm.

Procedure:

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- Inject 10 µL of a 100 µg/mL solution of 4-HBA. Record Retention Time (

).
- Inject 10 µL of a 100 µg/mL solution of 2-Et-4-HBA. Record Retention Time (

).
- Calculate Capacity Factor (

  ):

  (where

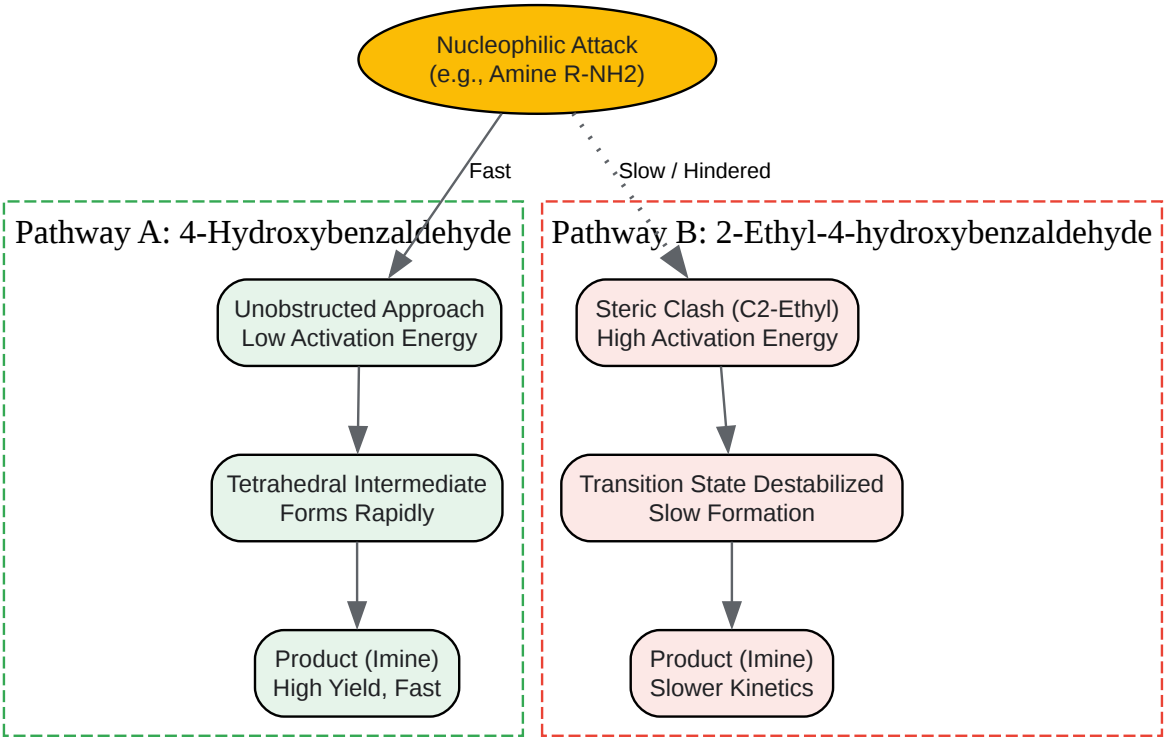
  is void time).

Validation: 2-Et-4-HBA will elute later than 4-HBA, confirming higher interaction with the hydrophobic C18 stationary phase.

Mechanism Visualization

The following diagram details the divergent reactivity pathways caused by the steric hindrance.

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Figure 2: Mechanistic divergence in nucleophilic addition reactions due to steric hindrance.

Safety & Handling (MSDS Summary)

Both compounds are phenolic aldehydes and share core hazards, but the lipophilicity of the ethyl derivative requires specific attention to skin absorption.

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Hazard Class	4-Hydroxybenzaldehyde	2-Ethyl-4-hydroxybenzaldehyde	Precaution
GHS Signal	Warning	Warning	
Skin Irritation	H315 (Causes skin irritation)	H315 (Causes skin irritation)	Wear Nitrile gloves.
Eye Irritation	H319 (Causes serious eye irritation)	H319 (Causes serious eye irritation)	Wear safety goggles.
Respiratory	H335 (May cause respiratory irritation)	H335 (May cause respiratory irritation)	Use in fume hood.
Acute Toxicity	Oral LD50 (Rat) ~2250 mg/kg	No specific data (Treat as potentially more toxic due to lipophilicity)	Avoid ingestion/inhalation.

Disposal: Both must be disposed of as organic hazardous waste. Do not pour down drains.

References

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